

Application Note & Protocol: HPLC-UV Detection of Tilmicosin Residues in Milk and Tissues

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed methodology for the quantitative determination of **tilmicosin** residues in milk and various animal tissues using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection.

Introduction

Tilmicosin is a broad-spectrum macrolide antibiotic widely used in veterinary medicine to treat respiratory diseases in cattle, sheep, and poultry. Regulatory agencies have established maximum residue limits (MRLs) for **tilmicosin** in edible products to ensure consumer safety. Consequently, sensitive and reliable analytical methods are crucial for monitoring **tilmicosin** residues in food-producing animals. This application note describes a robust HPLC-UV method for the extraction and quantification of **tilmicosin** in milk and animal tissues.

Experimental Workflow

The overall experimental process for the analysis of **tilmicosin** residues is depicted in the following workflow diagram.





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